

Troubleshooting low yield in reactions involving 6-Chloro-5-fluoronicotinaldehyde

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Compound of Interest

Compound Name: 6-Chloro-5-fluoronicotinaldehyde

Cat. No.: B113336

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Technical Support Center: 6-Chloro-5-fluoronicotinaldehyde

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing challenges encountered during reactions involving **6-Chloro-5-fluoronicotinaldehyde**.

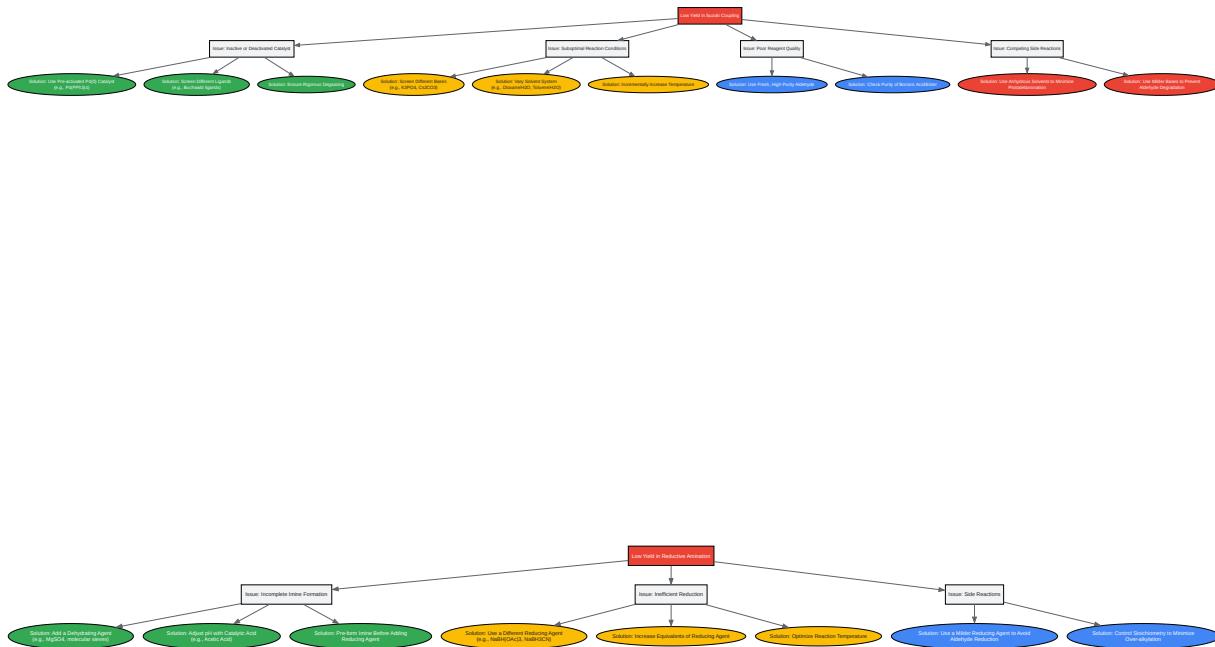
Troubleshooting Guides

This section offers detailed solutions to common problems encountered in two primary reaction types involving **6-Chloro-5-fluoronicotinaldehyde**: Suzuki-Miyaura Coupling and Reductive Amination.

Low Yield in Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a powerful method for forming carbon-carbon bonds. However, low yields can be a significant issue when working with halogenated heteroaromatic aldehydes like **6-Chloro-5-fluoronicotinaldehyde**. The electron-withdrawing nature of the fluorine atom and the pyridine nitrogen can influence the reactivity of the C-Cl bond and the stability of the aldehyde.

Troubleshooting Workflow:



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com